

Technical Guide: Physicochemical Properties of Benzyl 6-aminonicotinate

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Compound of Interest

Compound Name: *Benzyl 6-aminonicotinate*

Cat. No.: *B582071*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the known physicochemical properties of **Benzyl 6-aminonicotinate**, a compound of interest in pharmaceutical and chemical research. This document summarizes its boiling point and provides standardized methodologies for the experimental determination of key physical constants.

Physicochemical Data

The quantitative data for **Benzyl 6-aminonicotinate** is presented below. It is important to note that while the boiling point is documented, the melting point for this specific compound is not readily available in the reviewed literature.

Property	Value	Conditions
Boiling Point	420.461 °C	at 760 mmHg
Melting Point	Not available	-

Experimental Protocols

The following sections detail standardized laboratory procedures for the determination of the melting and boiling points of organic compounds such as **Benzyl 6-aminonicotinate**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. This protocol describes the capillary method, a widely used technique for accurate melting point determination.[\[1\]](#)[\[2\]](#)

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Thiele tube)[\[1\]](#)
- Capillary tubes (sealed at one end)[\[3\]](#)
- Thermometer (calibrated)[\[1\]](#)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the sample of the organic compound is completely dry and finely powdered.[\[2\]](#) Use a mortar and pestle to grind any crystals into a fine powder.
- Capillary Tube Packing: Pack the dry powder into a capillary tube to a height of 1-2 cm by tapping the sealed end of the tube on a hard surface.[\[3\]](#)
- Apparatus Setup:
 - Mel-Temp Apparatus: Insert the capillary tube into the sample holder of the apparatus.
 - Thiele Tube: Attach the capillary tube to a thermometer using a rubber band or thread, ensuring the sample is level with the thermometer bulb. Immerse the setup in the oil of the Thiele tube.[\[1\]](#)[\[4\]](#)
- Heating: Begin heating the apparatus. For an unknown sample, a rapid initial heating can be used to determine an approximate melting range. For a more precise measurement, heat the

sample slowly, at a rate of about 1-2°C per minute, especially near the expected melting point.[1]

- Observation and Recording: Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting). This range is the melting point of the substance.[3]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube, aluminum block, or distillation setup)[5][6]
- Liquid paraffin or other suitable heating bath liquid

Procedure:

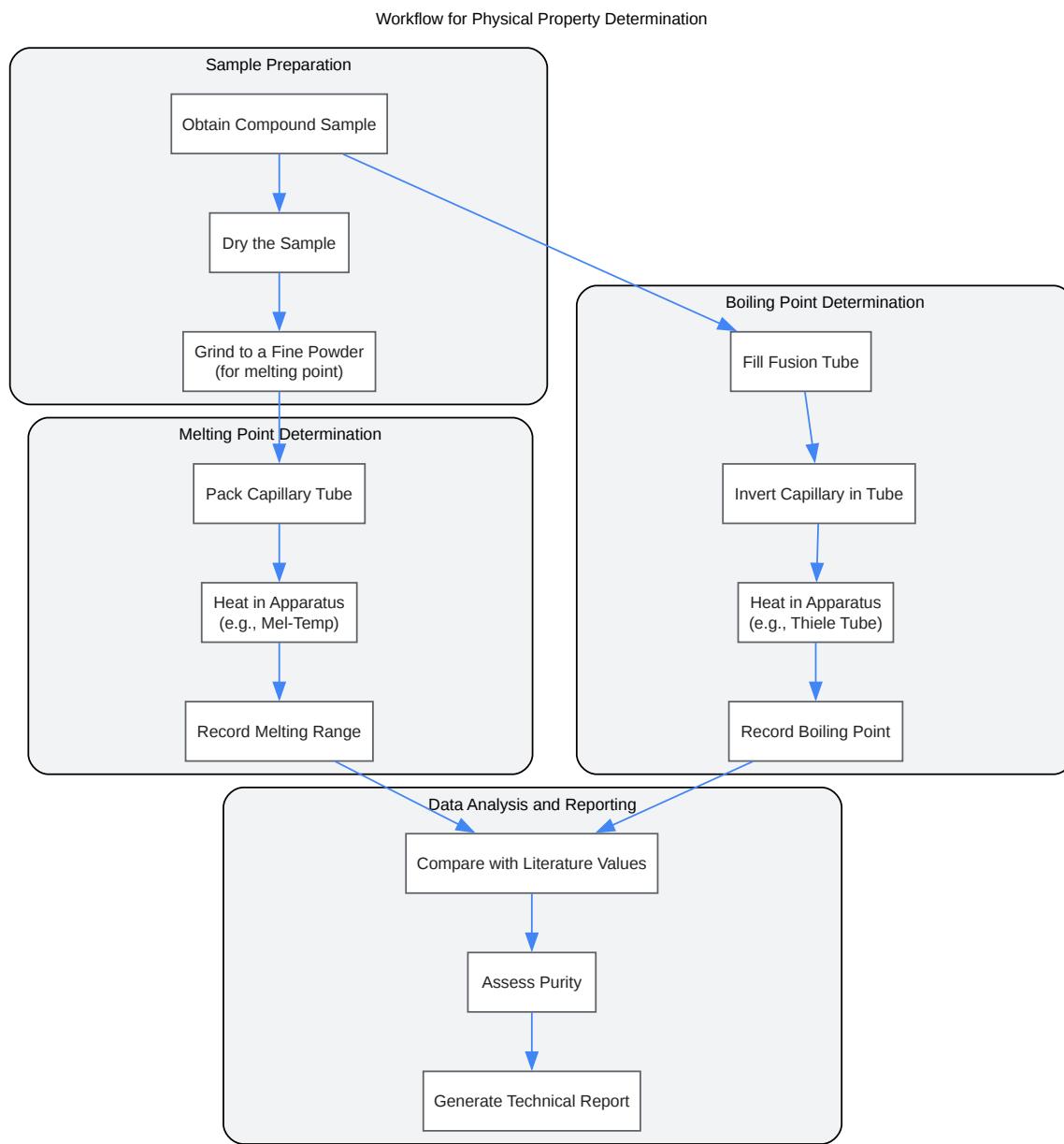
- Sample Preparation: Place a small amount of the liquid organic compound into a fusion tube.
- Capillary Inversion: Place a capillary tube, with its sealed end uppermost, into the fusion tube containing the liquid.[4]
- Apparatus Assembly: Attach the fusion tube to a thermometer. Immerse this assembly in a heating bath (like a Thiele tube filled with liquid paraffin).[4]
- Heating: Heat the apparatus gently and uniformly.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube. Note the temperature at which a rapid and continuous stream of bubbles

is observed. This is the boiling point of the liquid.

- Pressure Correction: It is crucial to record the atmospheric pressure at the time of the experiment, as the boiling point is dependent on it.[5]

Workflow Visualization

The following diagram illustrates a generalized workflow for the characterization of the physical properties of a chemical compound.



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Caption: Generalized workflow for determining the physical properties of a chemical compound.

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